

# Navigating the Chemical Identity of Cationic Yellow GL: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Basic Yellow 11*

Cat. No.: *B1668945*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, a precise understanding of a chemical entity's molecular characteristics is paramount. This guide provides a detailed analysis of the molecular weight and formula of Cationic Yellow GL, a designation that can refer to several distinct chemical compounds. The ambiguity in its naming necessitates a careful examination of its various identities to ensure accurate research and application.

Cationic Yellow GL is a name used in the chemical and textile industries for various yellow cationic dyes. While the name is used generally, it most frequently refers to C.I. Basic Yellow 28. However, other dyes with similar names or applications also exist, each with a unique chemical structure, molecular formula, and weight. This guide will delineate the properties of the most common variants to provide clarity for scientific and developmental work.

## Core Chemical Data of Cationic Yellow Dyes

To address the potential for ambiguity, the following table summarizes the key molecular information for C.I. Basic Yellow 28, the most common compound referred to as Cationic Yellow GL, alongside other related cationic yellow dyes. This structured presentation allows for a clear comparison of their fundamental properties.

Common Name/Synonym	C.I. Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Cationic Yellow GL, Cationic Golden Yellow X-GL	Basic Yellow 28	54060-92-3	C <sub>21</sub> H <sub>27</sub> N <sub>3</sub> O <sub>5</sub> S	433.52[1][2][3]
Cationic Yellow GL	Basic Yellow 11	4208-80-4	C <sub>21</sub> H <sub>25</sub> ClN <sub>2</sub> O <sub>2</sub>	372.89[4]
-	Basic Yellow 57	68391-31-1	C <sub>19</sub> H <sub>22</sub> ClN <sub>5</sub> O	371.68[5][6], 371.87[7]
Cationic Yellow 7GL	Basic Yellow 24	52435-14-0	C <sub>19</sub> H <sub>21</sub> N <sub>5</sub> O <sub>4</sub> S <sub>2</sub>	447.53[8]

## Experimental Protocols: Synthesis of Related Cationic Dyes

While specific, detailed experimental protocols for the synthesis of C.I. Basic Yellow 28 are not readily available in the public domain, the manufacturing methods for related cationic yellow dyes provide insight into the general synthetic pathways for this class of compounds.

### Synthesis of C.I. Basic Yellow 57:

The manufacturing process for C.I. Basic Yellow 57 involves a two-step diazo coupling reaction[5][7]:

- **Diazotization:** 3-Amino-N,N,N-trimethylbenzenaminium chloride is treated with a source of nitrous acid (e.g., sodium nitrite in an acidic medium) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then reacted with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one to form the final azo dye.

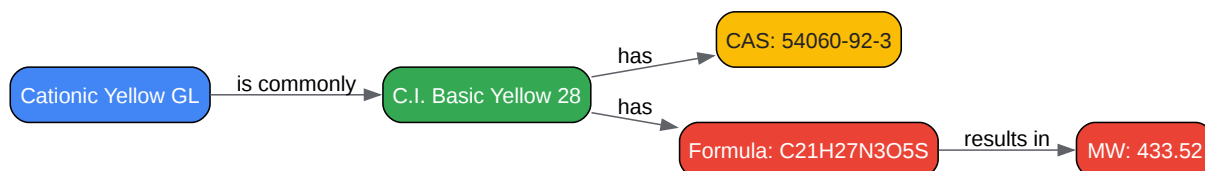
### Synthesis of C.I. **Basic Yellow 11**:

The synthesis of C.I. **Basic Yellow 11** is achieved through a condensation reaction[4]:

- Reactants: 2-(1,3,3-Trimethylindolin-2-yl)acetaldehyde and 2,4-Dimethoxybenzenamine are condensed together. This reaction typically occurs under conditions that facilitate the formation of a methine bridge between the two aromatic precursors.

## Visualizing the Identity of Cationic Yellow GL

To visually represent the relationships between the different names and identifiers for the most prominent Cationic Yellow GL variant, the following diagram illustrates the connections for C.I. Basic Yellow 28.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Cationic Yellow X-GL-Cationic Dyes-Qingdao Sanhuan Colorchem CO.,LTD [cncolorchem.com]
2. Best Good Quality Cationic Golden Yellow X-GL Manufacturer and Factory | Yinzhaohao [yinzhaohaochemical.com]
3. Basic Yellow 28 - Cationic yellow 28 - Cationic Yellow X-GL from Emperor Chem [emperordye.com]
4. worlddyevariety.com [worlddyevariety.com]

- 5. worlddyevariety.com [worlddyevariety.com]
- 6. dyeschemical.com [dyeschemical.com]
- 7. BASIC YELLOW 57 | 68391-31-1 [chemicalbook.com]
- 8. basicdye.com [basicdye.com]
- To cite this document: BenchChem. [Navigating the Chemical Identity of Cationic Yellow GL: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668945#molecular-weight-and-formula-of-cationic-yellow-gl]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)